

# Unveiling the Intricacies of Boc-Asp(OMe)-fluoromethyl ketone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-Asp(OMe)-fluoromethyl ketone*

Cat. No.: *B149714*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Boc-Asp(OMe)-fluoromethyl ketone**. This compound is a well-established, cell-permeable, irreversible broad-spectrum inhibitor of caspases, a family of cysteine proteases that play a critical role in apoptosis (programmed cell death) and inflammation. Due to its ability to modulate these fundamental cellular processes, **Boc-Asp(OMe)-fluoromethyl ketone** serves as an invaluable tool in chemical biology and drug discovery.

## Chemical Structure and Physicochemical Properties

**Boc-Asp(OMe)-fluoromethyl ketone**, also known as Boc-D-FMK, is a synthetic peptide derivative. The presence of the fluoromethyl ketone (FMK) moiety is crucial for its mechanism of action, allowing it to act as an irreversible inhibitor. The N-terminal tert-butyloxycarbonyl (Boc) protecting group and the O-methylated aspartic acid residue enhance its cell permeability.

Table 1: Chemical and Physical Properties

Property	Value
IUPAC Name	methyl (3S)-3-[[tert-butoxy)carbonyl]amino]-5-fluoro-4-oxopentanoate
Synonyms	Boc-D-FMK, BAF, Boc-Asp(OMe)-FMK
CAS Number	187389-53-3[1]
Molecular Formula	C <sub>11</sub> H <sub>18</sub> FNO <sub>5</sub> [1]
Molecular Weight	263.26 g/mol [1]
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>11.65 mg/mL) and Ethanol (>41.65 mg/mL). Insoluble in water.[2]
SMILES	COC(=O)C--INVALID-LINK--C(=O)CF
Storage	Store at -20°C, protected from moisture.

## Mechanism of Action and Biological Activity

**Boc-Asp(OMe)-fluoromethyl ketone** functions as a pan-caspase inhibitor, meaning it can inhibit a wide range of caspase enzymes. Caspases are synthesized as inactive zymogens (pro-caspases) and are activated through proteolytic cleavage during apoptosis. The fluoromethyl ketone group of Boc-Asp(OMe)-FMK forms a covalent thioether bond with the cysteine residue in the active site of caspases, leading to their irreversible inactivation.

Beyond its well-documented role as a caspase inhibitor, this compound has also been shown to inhibit other cysteine proteases, such as cathepsins H and L. This broader specificity should be considered when interpreting experimental results.

Table 2: Biological Activity and Inhibitory Concentrations

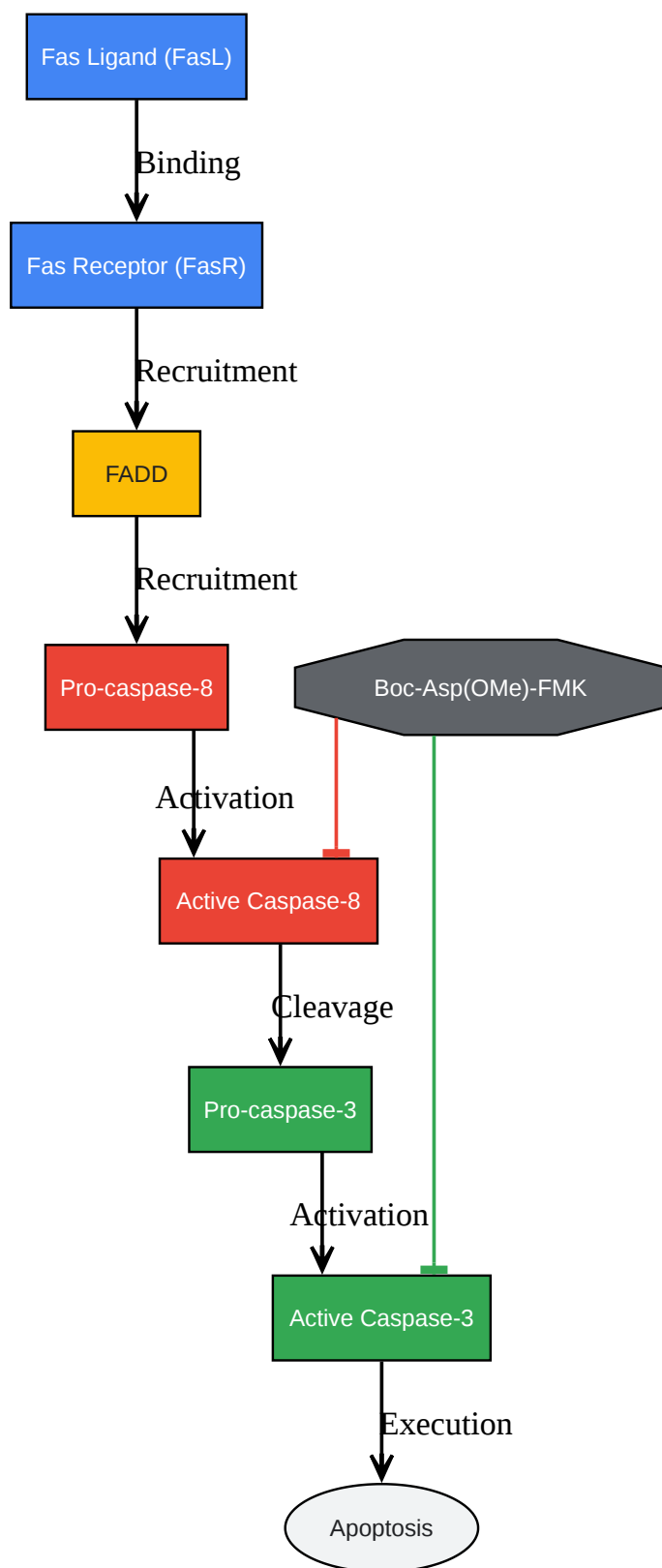
Target/Process	Inhibition Data	Cell Type/System
TNF $\alpha$ -stimulated apoptosis	IC <sub>50</sub> = 39 $\mu$ M[3][4]	Neutrophils
Caspases	Broad-spectrum inhibitor (Specific K <sub>i</sub> /IC <sub>50</sub> values for individual caspases are not readily available in the public domain)	Various
Cathepsin H	Inhibitor (Specific K <sub>i</sub> /IC <sub>50</sub> values not readily available)	N/A
Cathepsin L	Inhibitor (Specific K <sub>i</sub> /IC <sub>50</sub> values not readily available)	N/A

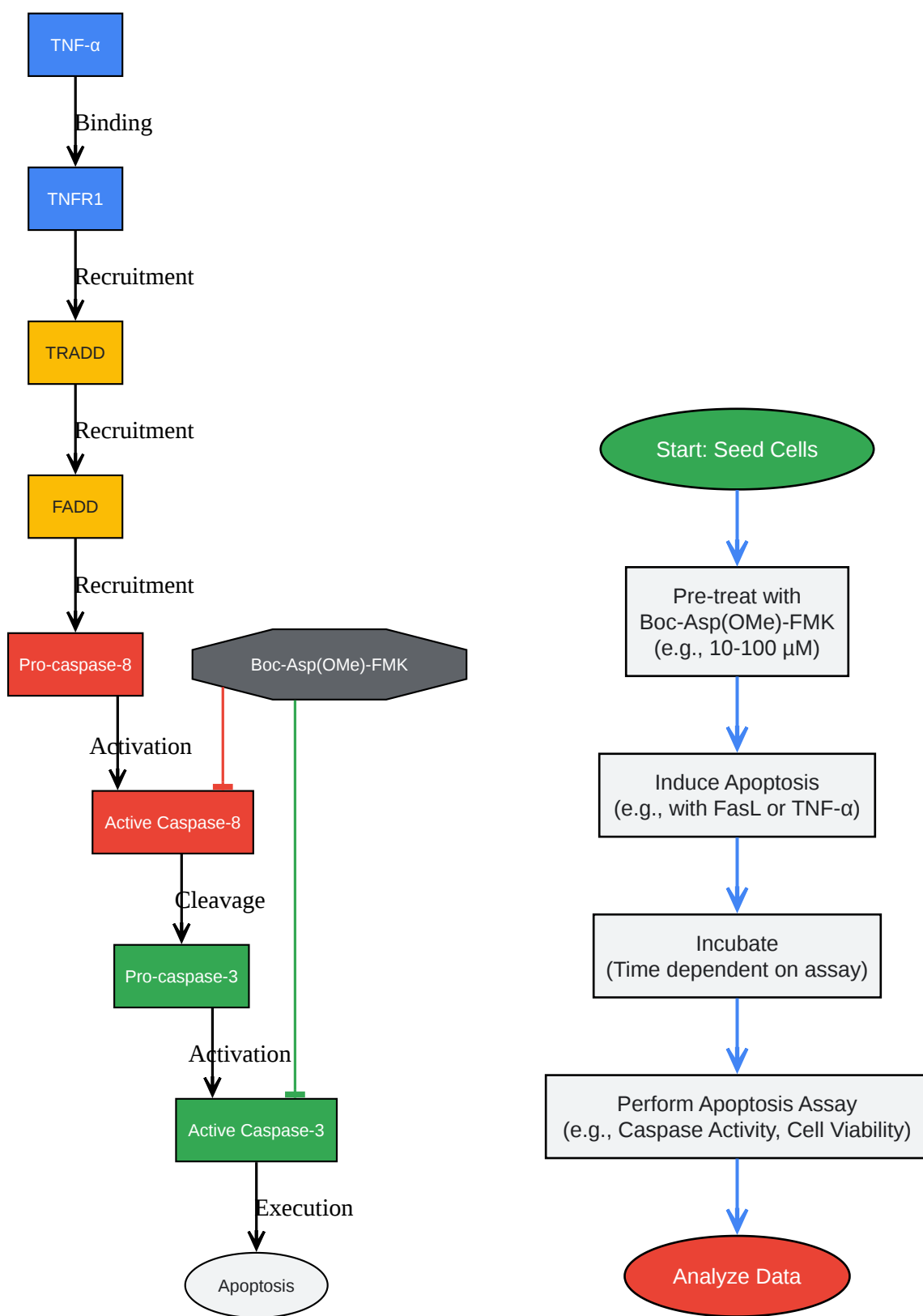
## Signaling Pathways

**Boc-Asp(OMe)-fluoromethyl ketone** is a valuable tool for dissecting signaling pathways that involve caspase activation, primarily the extrinsic and intrinsic pathways of apoptosis.

### Inhibition of the Fas-Mediated Apoptosis Pathway

The Fas receptor (also known as CD95 or APO-1) is a death receptor that, upon binding to its ligand (FasL), initiates a signaling cascade leading to apoptosis. This process is heavily reliant on the activation of initiator caspases (like caspase-8) and executioner caspases (like caspase-3). Boc-Asp(OMe)-FMK can effectively block this pathway by inhibiting these key caspases.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)